

An In-Depth Technical Guide to the Safety and Handling of Oleyl Anilide

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Compound of Interest

Compound Name: Oleyl anilide

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This guide provides comprehensive safety and handling information for **Oleyl anilide** (CAS 5429-85-6), a compound used in research settings. While **Oleyl anilide** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to ensure personnel safety and prevent exposure, particularly in light of its association with Toxic Oil Syndrome (TOS).^{[1][2][3][4][5]} This document outlines toxicological data, handling procedures, personal protective equipment (PPE) recommendations, and emergency protocols.

Chemical and Physical Properties

Property	Value	Reference
Synonyms	OA, N-phenyl-9Z-octadecenamide, Oleic Acid Anilide	[1][2]
CAS Number	5429-85-6	[1]
Molecular Formula	C ₂₄ H ₃₉ NO	[2][6]
Molecular Weight	357.6 g/mol	[2]
Appearance	Solid	[1]
Purity	≥98%	
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml	[2]
Stability	≥ 4 years	[2]

Toxicological Data

According to the available safety data sheet, **Oleyl anilide** is not classified as a hazardous substance and is not known to have sensitizing effects.[1] However, it is crucial to note its association with aniline-denatured rapeseed cooking oil, which was linked to Toxic Oil Syndrome, a serious condition characterized by pulmonary inflammation, eosinophilia, severe myalgia, and peripheral neuropathy.[2]

Metric	Value	Species	Exposure Route	Reference
TDLo	1,750 ml/kg/2W intermittent	Rat	Oral	[1]
TDLo	3,433 mg/kg/6W intermittent	Mouse	Intraperitoneal	[1]
Primary Irritant Effect (Skin)	No irritant effect	[1]		
Primary Irritant Effect (Eye)	No irritating effect	[1]		

Note on Toxic Oil Syndrome (TOS): The ingestion of rapeseed oil denatured with aniline was responsible for the TOS outbreak in Spain in 1981, which affected over 20,000 people and resulted in more than 400 deaths.[3][4][5] Fatty acid anilides, including **oleyl anilide**, were identified in the implicated oil and are considered potential causal agents.[4]

Handling and Storage

Standard laboratory practices for handling non-hazardous chemicals should be followed.

- Engineering Controls: Work with **Oleyl anilide** in a well-ventilated area. A certified chemical fume hood is recommended, especially when manipulating the substance in a way that could generate dust or aerosols.[7] An eyewash station and safety shower must be readily accessible.[7]
- Storage: Store in a tightly sealed container in a dry and well-ventilated place. The stability is reported to be at least four years.[2]
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[8] Do not eat, drink, or smoke in the laboratory.

Personal Protective Equipment (PPE)

While **Oleyl anilide** is not classified as hazardous, the use of appropriate PPE is a fundamental safety measure in any laboratory setting.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact. Although no specific glove material recommendation is available due to a lack of testing, nitrile gloves are generally sufficient for short-term use with many chemicals. [1] [8]
Eye Protection	Safety glasses with side-shields or goggles.	Protects eyes from splashes. [8] [9]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Prevents accidental skin contact. [7] [8]
Respiratory Protection	Not generally required under normal handling conditions. Use a NIOSH-approved respirator if dust or aerosols are generated. [1] [7]	Prevents inhalation of airborne particles.

Experimental Protocols Cited

The toxicological data presented in this guide are based on standard animal studies to determine the lowest published toxic dose (TDLo).

- Oral TDLo in Rats: A dose of 1,750 ml/kg was administered orally to rats intermittently over a two-week period.
- Intraperitoneal TDLo in Mice: A dose of 3,433 mg/kg was administered via intraperitoneal injection to mice intermittently over a six-week period.

Further details on the specific methodologies of these cited studies would require consulting the original research publications. The association with Toxic Oil Syndrome was established through epidemiological studies and chemical analysis of contaminated oil samples. [\[10\]](#)

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [11] [12]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Get medical attention if irritation develops. [11] [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [8] [13]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention immediately. [8]

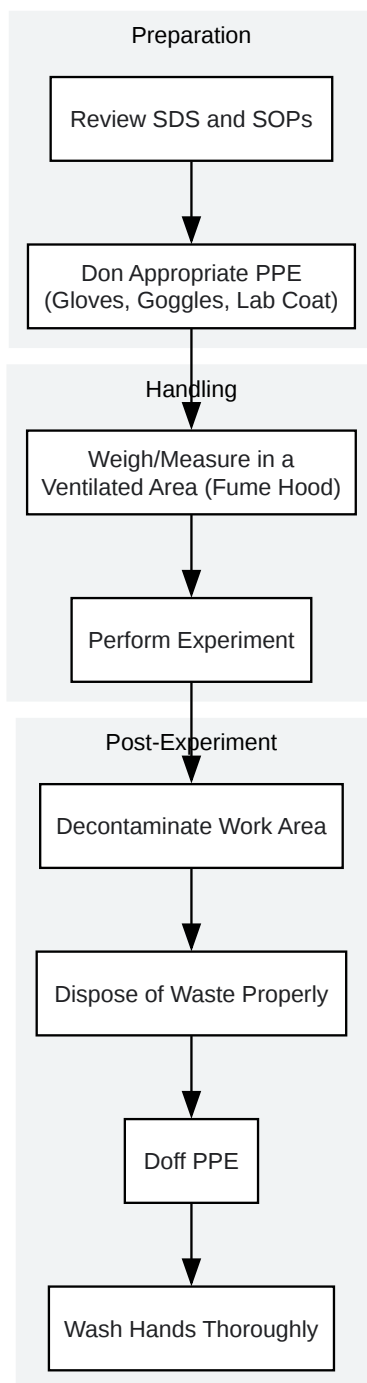
Spill Response: For a small spill, absorb the material with an inert dry material and place it in an appropriate waste disposal container.[\[11\]](#) For a large spill, prevent it from entering drains. Evacuate the area and ventilate.[\[7\]](#) Wear appropriate PPE during cleanup.

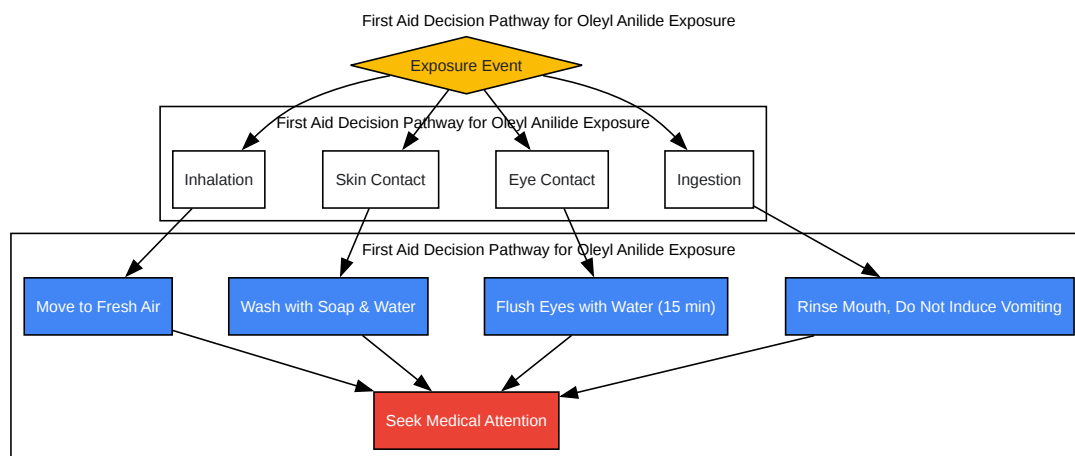
Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter sewers or surface water.[\[1\]](#)

Visualizations

Oleyl Anilide Handling Workflow





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Potential implication of aniline derivatives in the Toxic Oil Syndrome (TOS) - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. scbt.com [scbt.com]
- 7. benchchem.com [benchchem.com]
- 8. ipo.rutgers.edu [ipo.rutgers.edu]
- 9. marketplace.safetyculture.com [marketplace.safetyculture.com]
- 10. Determination of aniline derivatives in oils related to the toxic oil syndrome by atmospheric pressure ionization-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. First aid guidance - Department of Biology, University of York [york.ac.uk]
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